

# Application Notes and Protocols: Quantification of Hydroxypalmitoyl Sphinganine in Reconstructed Human Epidermis

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## Compound of Interest

Compound Name: *Hydroxypalmitoyl sphinganine*

Cat. No.: *B1240954*

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## Introduction

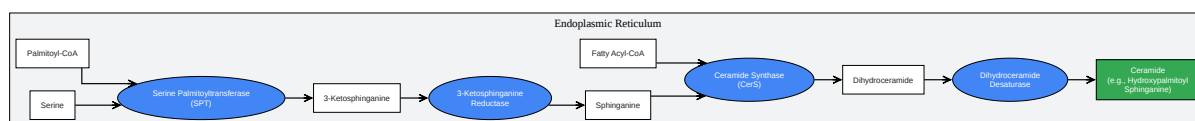
**Hydroxypalmitoyl sphinganine**, a key ceramide precursor, plays a pivotal role in the formation and maintenance of the skin's barrier function.[1] Its quantification in reconstructed human epidermis (RHE) models is crucial for evaluating the efficacy of cosmetic and dermatological formulations aimed at improving skin health. RHE models provide a valuable in vitro system that closely mimics the structure and function of the native human epidermis, offering a reliable platform for studying lipid metabolism and the impact of various compounds on the skin barrier.[2]

This document provides detailed application notes and protocols for the quantification of **hydroxypalmitoyl sphinganine** in RHE using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique for lipid analysis.[3]

## Signaling Pathway: De Novo Ceramide Synthesis

The synthesis of ceramides, including **hydroxypalmitoyl sphinganine**, primarily occurs through the de novo pathway in the endoplasmic reticulum of keratinocytes. This pathway is

fundamental to the production of the diverse range of ceramides that constitute the lipid barrier of the stratum corneum.

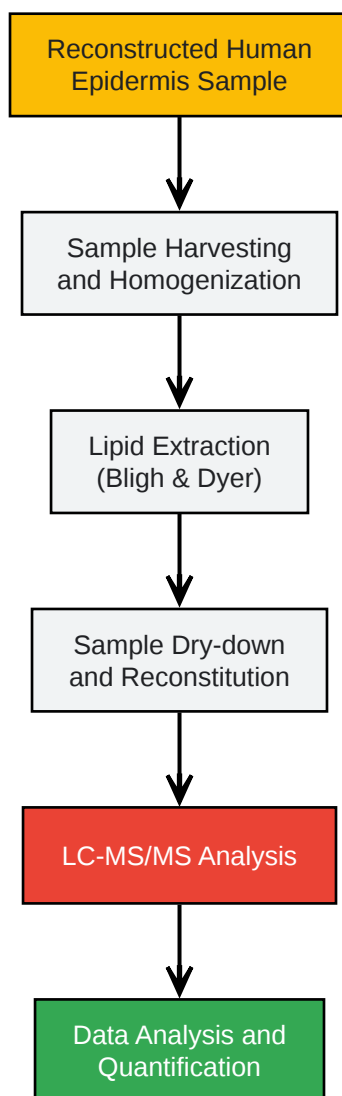


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Caption: De Novo Ceramide Synthesis Pathway in the Endoplasmic Reticulum.

## Experimental Workflow

The overall workflow for the quantification of **hydroxypalmitoyl sphinganine** in RHE involves several key steps, from sample harvesting to data analysis.



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## References

- 1. Optimization of Ceramide Analysis Method Using LC-MS in Cosmetics -Mass Spectrometry Letters | Korea Science [koreascience.kr]

- 2. Lipid and ultrastructural characterization of reconstructed skin models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Techniques for Ceramide Analysis - Creative Proteomics [creative-proteomics.com]
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